

Navigating the Safe Handling of dBRD4-BD1: A Comprehensive Guide

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Compound of Interest

Compound Name: dBRD4-BD1

Cat. No.: B12404878

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when working with potent, biologically active molecules like **dBRD4-BD1**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building trust through value that extends beyond the product itself.

Immediate Safety and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for the small molecule degrader **dBRD4-BD1** is not publicly available, based on the safety profile of the related BRD4 (BD1) protein and general best practices for handling potent chemical compounds, the following PPE and safety measures are strongly recommended. The GHS classification for the BRD4 (BD1) protein indicates it can cause mild skin and eye irritation.^[1]

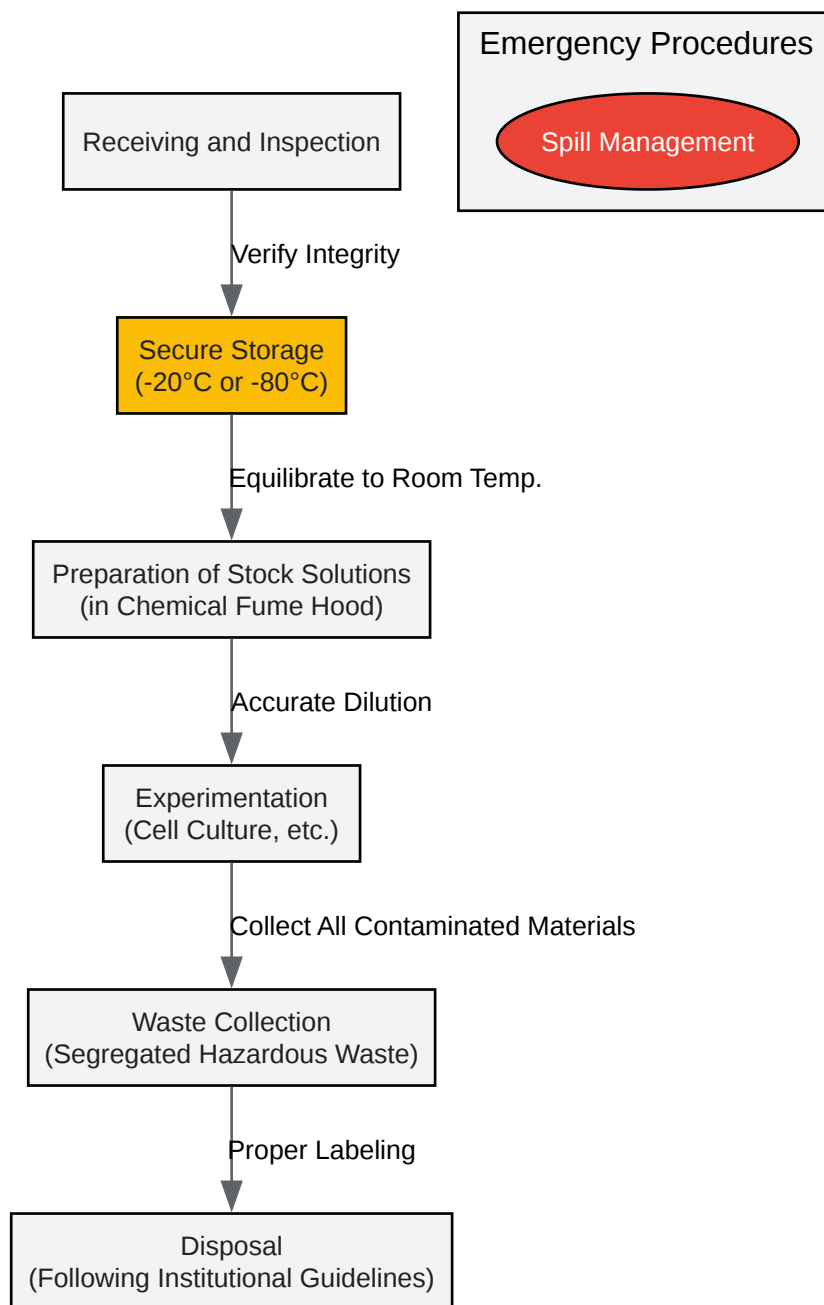
Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	With side-shields, approved under appropriate government standards. [1]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Use proper glove removal technique to avoid skin contact. Discard gloves after use according to laboratory regulations. [1] [2]
Body Protection	Laboratory Coat	Fully buttoned, long-sleeved lab coat. [2] [3]
Respiratory Protection	Respirator	Use an appropriate respirator if working outside of a certified chemical fume hood or if there is inadequate ventilation. [1]
Footwear	Closed-toe shoes	Sandals or perforated shoes are not permitted in the laboratory. [4]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **dBRD4-BD1** is crucial to minimize exposure and ensure data integrity. The following workflow outlines the key steps for safe handling.

dBRD4-BD1 Safe Handling Workflow

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